

Diisobutyl Phthalate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisobutyl phthalate*

Cat. No.: *B1670626*

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Diisobutyl Phthalate** (DIBP), a widely used plasticizer. This document consolidates essential information regarding its chemical identity, physicochemical properties, metabolic pathways, toxicological profile, and analytical methodologies for its determination.

Chemical Identity and Properties

Diisobutyl phthalate is the diester of phthalic acid and isobutanol. It is a colorless, oily liquid with a faint ester-like odor.^[1] It is primarily used as a plasticizer to enhance the flexibility and durability of various polymers.

IUPAC Name: bis(2-methylpropyl) benzene-1,2-dicarboxylate^[2]

CAS Number: 84-69-5^[2]

Physicochemical Properties

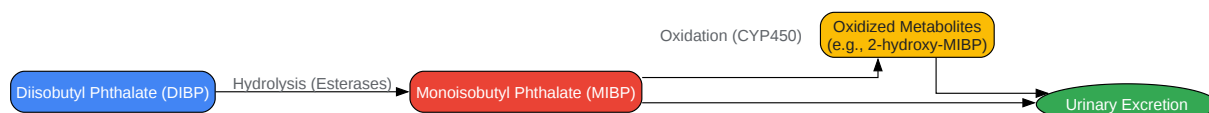
A summary of the key physicochemical properties of **diisobutyl phthalate** is presented in Table 1. This data is crucial for understanding its environmental fate, transport, and behavior in biological systems.

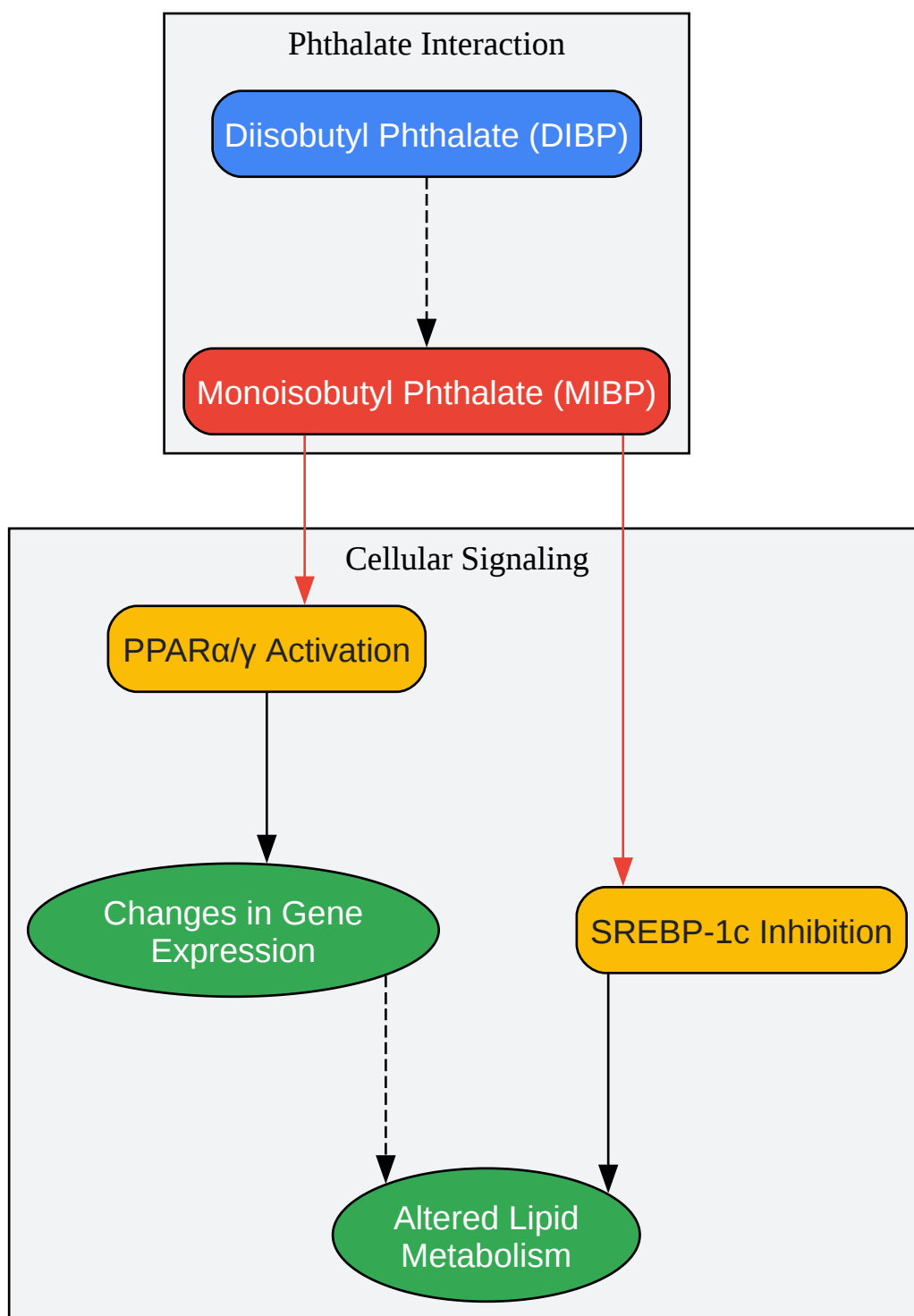
Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₂ O ₄	--INVALID-LINK--
Molecular Weight	278.34 g/mol	--INVALID-LINK--
Boiling Point	327 °C	--INVALID-LINK--
Melting Point	-37 °C	--INVALID-LINK--
Density	1.039 g/mL at 25 °C	--INVALID-LINK--
Water Solubility	Insoluble	--INVALID-LINK--
Log P (Octanol/Water Partition Coefficient)	4.11	--INVALID-LINK--
Vapor Pressure	1.3 x 10 ⁻⁴ mmHg at 25 °C	--INVALID-LINK--

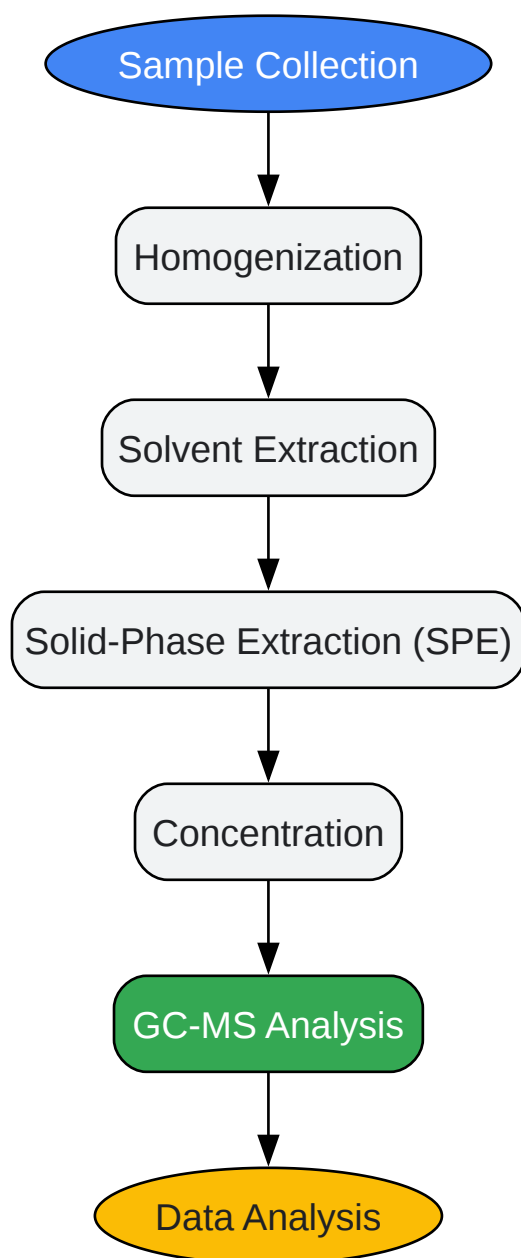
Metabolism and Toxicological Profile

Metabolic Pathway

Upon ingestion or dermal absorption, **diisobutyl phthalate** is rapidly metabolized. The primary metabolic pathway involves hydrolysis to its monoester, monoisobutyl phthalate (MIBP), which is considered the main active metabolite. MIBP can be further oxidized to form hydroxylated metabolites.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gcms.cz [gcms.cz]
- 2. Diisobutyl phthalate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Diisobutyl Phthalate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670626#diisobutyl-phthalate-iupac-name-and-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com